

# ethyl isonicotinate molecular weight and formula

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## Compound of Interest

Compound Name: *Ethyl isonicotinate*

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## An In-depth Technical Guide to **Ethyl Isonicotinate**

For researchers, scientists, and drug development professionals, **ethyl isonicotinate** is a pivotal chemical intermediate. This guide provides core technical data, detailed experimental protocols for its synthesis, and a visual representation of the synthesis process.

## Core Molecular Data

**Ethyl isonicotinate**, also known as ethyl pyridine-4-carboxylate, is a pyridine derivative widely used in the synthesis of pharmaceuticals and other biologically active compounds.<sup>[1][2][3]</sup> Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[1][4][5]
Molecular Weight	151.16 g/mol	[1][4]
CAS Number	1570-45-2	[4][5]
IUPAC Name	ethyl pyridine-4-carboxylate	[1]
Appearance	Clear, colorless to light brown liquid	[3]
Density	1.009 g/mL at 25 °C	[4]
Boiling Point	92 °C at 8 mmHg	[4]
Melting Point	23 °C	[4]

## Experimental Protocols: Synthesis of Ethyl Isonicotinate

The synthesis of **ethyl isonicotinate** is most commonly achieved through the esterification of isonicotinic acid with ethanol.[3] Various methods exist, differing in catalysts and reaction conditions. Below are detailed protocols for two common synthesis procedures.

### Protocol 1: Synthesis via Thionyl Chloride

This method involves the conversion of isonicotinic acid to its acid chloride, followed by esterification with ethanol.

Materials:

- Isonicotinic acid (123 g)
- Toluene (750 ml)
- Thionyl chloride (131 g)
- Dimethylformamide (1 ml)

- Absolute ethanol (80 ml)
- Sodium bicarbonate (90 g)
- Anhydrous magnesium sulfate
- Ether
- Ice bath

Procedure:

- A suspension of isonicotinic acid in toluene is stirred while thionyl chloride and dimethylformamide are added.[\[6\]](#)
- The mixture is heated to 100°C for 90 minutes.[\[6\]](#)
- After cooling to 90°C, absolute ethanol is added dropwise.[\[6\]](#)
- The temperature is raised back to 100°C for another 90 minutes and then chilled in an ice bath.[\[6\]](#)
- The resulting precipitate, **ethyl isonicotinate** hydrochloride, is collected and washed with ether.[\[6\]](#)
- The hydrochloride salt is dissolved in cold water and covered with ether in an ice bath.[\[6\]](#)
- Sodium bicarbonate is added carefully to the stirred mixture to neutralize the acid and liberate the **ethyl isonicotinate** base.[\[6\]](#)
- The ether layer is separated, and the aqueous phase is extracted twice more with ether.[\[6\]](#)
- The combined ether extracts are dried over anhydrous magnesium sulfate and concentrated under vacuum to yield **ethyl isonicotinate**.[\[6\]](#)

## Protocol 2: Microwave-Assisted Synthesis

This protocol utilizes microwave irradiation to accelerate the esterification process, using activated carbon as a catalyst.

#### Materials:

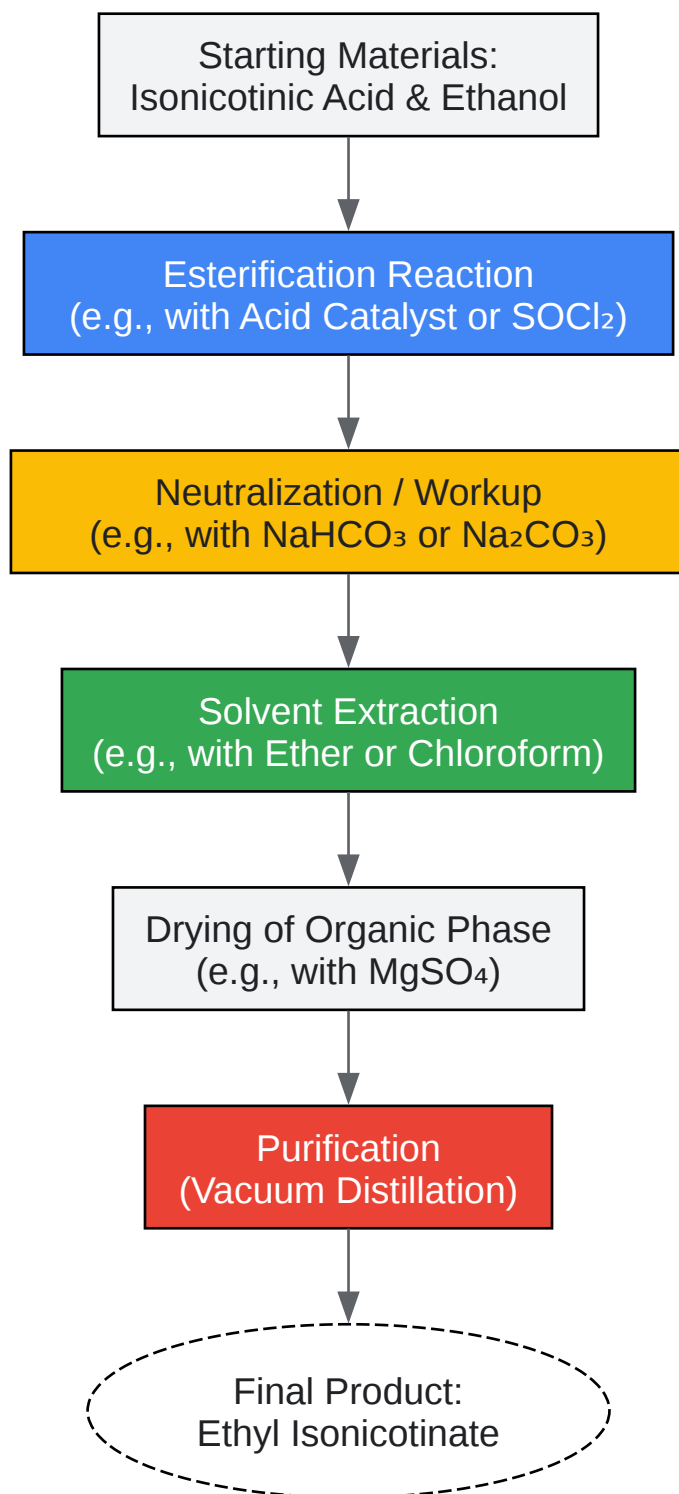
- Isonicotinic acid (0.8 mol)
- Absolute ethanol (0.64 mol)
- Activated powdered activated carbon (2.0 g) (pre-soaked in p-toluenesulfonic acid solution) [2][7]
- Toluene
- Saturated aqueous solution of Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ )
- Chloroform

#### Procedure:

- Isonicotinic acid, absolute ethanol, activated carbon catalyst, and toluene are added to a three-necked flask.[7]
- The mixture is subjected to microwave irradiation for 10 minutes at 130°C (200 W power).[2][7]
- After the reaction, the solution is neutralized to pH 7 with a saturated aqueous solution of  $\text{Na}_2\text{CO}_3$ . [7]
- The organic layer is separated, and the aqueous phase is extracted with chloroform.[7]
- The organic layers are combined, and the chloroform is removed by distillation.[7]
- The final product, **ethyl isonicotinate**, is obtained by distillation under reduced pressure.[7]

## Synthesis Workflow

The general process for synthesizing **ethyl isonicotinate** from isonicotinic acid can be visualized as a multi-step chemical transformation. The following diagram illustrates the logical workflow from starting materials to the final purified product.



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Caption: Logical workflow for the synthesis of **ethyl isonicotinate**.

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## References

- 1. Ethyl isonicotinate | C<sub>8</sub>H<sub>9</sub>NO<sub>2</sub> | CID 15291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. nbinno.com [nbinno.com]
- 4. Ethyl Isonicotinate Exporters Suppliers & Manufacturers [sgtlifesciences.com]
- 5. veerchemie.com [veerchemie.com]
- 6. prepchem.com [prepchem.com]
- 7. Ethyl isonicotinate synthesis - chemicalbook [chemicalbook.com]
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